

Application Notes and Protocols: Analytical Standards for 1-Phenazinecarboxylic Acid

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Compound of Interest

Compound Name: 1-Phenazinecarboxylic acid

Cat. No.: B122993

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Introduction

1-Phenazinecarboxylic acid (PCA) is a naturally occurring phenazine compound produced by various bacteria, most notably from the *Pseudomonas* and *Streptomyces* genera.^[1] It is recognized for its broad-spectrum antibiotic, antifungal, and biocontrol properties.^{[1][2]} As a key bioactive metabolite, standardized analytical methods are crucial for its identification, quantification, and quality control in research, agricultural, and pharmaceutical applications. These application notes provide detailed protocols and data for the analysis of **1-Phenazinecarboxylic acid** using various analytical techniques.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **1-Phenazinecarboxylic acid** is fundamental for the development of analytical methods.

Property	Value	Reference
IUPAC Name	phenazine-1-carboxylic acid	[3][4]
Synonyms	PCA, Tubermycin B, Shenqinmycin	
CAS Number	2538-68-3	
Molecular Formula	C ₁₃ H ₈ N ₂ O ₂	
Molecular Weight	224.21 g/mol	
Accurate Mass	224.0586 Da	
Appearance	Brown to Orange-Brown Solid	
Melting Point	242-244 °C	
Solubility	Slightly soluble in Chloroform and Methanol (with heating). Sparingly soluble in water. Soluble in DMSO (up to 5 mg/mL with sonication).	
pKa	2.15 ± 0.30 (Predicted)	

Chromatographic Methods for Analysis

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC is a primary technique for the separation and quantification of **1-Phenazinecarboxylic acid**.

Quantitative Data from HPLC Methods

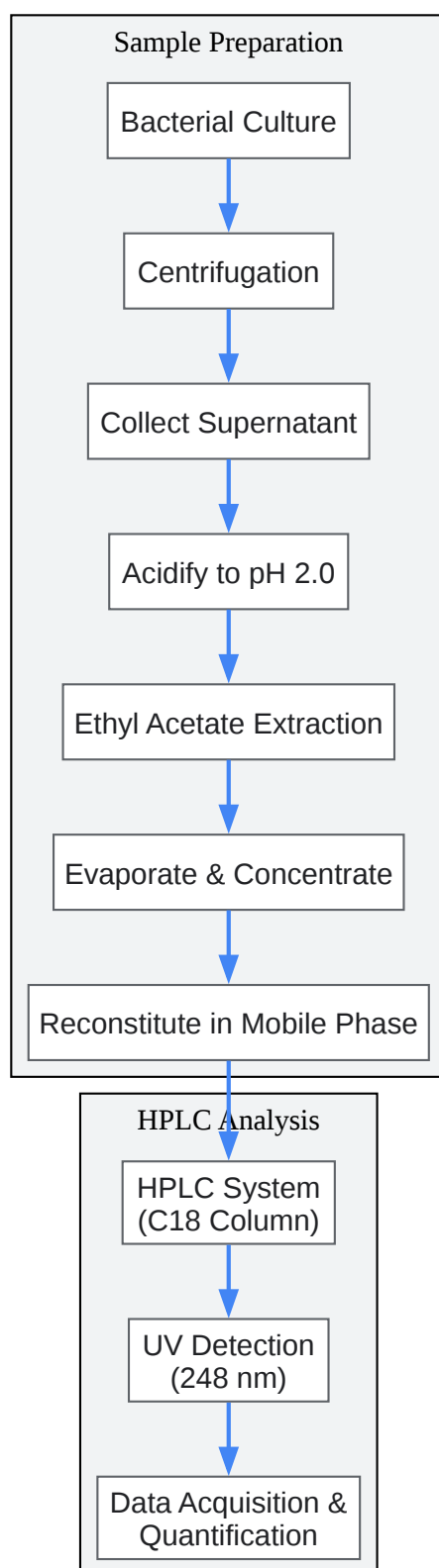
Column	Mobile Phase	Flow Rate (mL/min)	Detection Wavelength (nm)	Retention Time (min)	Application	Reference
Reversed-phase	MeOH / 5 mmol/L phosphate buffer (pH 5.0) (60:40)	1.0	248	Not specified	Determination in antifungal agent M18	
XDB-C18 (4.6 x 150 mm, 5 µm)	Acetonitrile / 5 mM ammonium acetate (60:40)	0.7	Not specified	~2.0	Analysis from <i>Pseudomonas chlororaphis</i> YL-1	
Reversed-phase C18 (4.6 x 250 mm, 5 µm)	Not specified	Not specified	Not specified	Not specified	Quantification from <i>Pseudomonas chlororaphis</i> Lzh-T5 fermentation broth	
Semi-preparative (Lichrospher 100RP; 10 µm)	Linear gradient of 10-100% acetonitrile in water with 0.05% TFA	Not specified	254	23.38	Purification	

Experimental Protocol: HPLC Analysis of **1-Phenazinecarboxylic Acid** from Bacterial Culture

This protocol provides a general procedure for the extraction and quantification of PCA.

- Sample Preparation: a. Centrifuge the bacterial culture to pellet the cells. b. Collect the supernatant. c. Acidify the supernatant to pH 2.0 using an appropriate acid (e.g., HCl). d. Perform a liquid-liquid extraction of the phenazines from the acidified supernatant using an equal volume of ethyl acetate. e. Concentrate the organic fraction using a rotary evaporator at a temperature below 35 °C. f. Reconstitute the dried extract in a suitable solvent such as methanol or acetone for HPLC analysis.
- HPLC Conditions:
 - Column: Agilent XDB-C18 reversed-phase column (4.6 mm × 150 mm, 5 µm) or equivalent.
 - Mobile Phase: Isocratic elution with Acetonitrile and 5 mM ammonium acetate (60:40, v/v).
 - Flow Rate: 0.7 mL/min.
 - Detection: UV detector set to 248 nm or 252 nm.
 - Injection Volume: 3-20 µL.
 - Column Temperature: Ambient or controlled at 25 °C.
- Quantification: a. Prepare a standard curve using a certified reference standard of **1-Phenazinecarboxylic acid** at various concentrations (e.g., 10 to 250 µg/mL). b. Analyze the standards and samples under the same HPLC conditions. c. Calculate the concentration of PCA in the samples by interpolating their peak areas against the standard curve.

Experimental Workflow: HPLC Analysis



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Caption: General workflow for sample preparation and HPLC analysis of **1-Phenazinecarboxylic acid**.

Capillary Zone Electrophoresis (CZE)

CZE offers a rapid and reliable alternative for the quantitative analysis of PCA and related phenazines.

Quantitative Data from CZE Method

Parameter	Value	Reference
Buffer	10 mM phosphate buffer, pH 7.3	
Capillary	Fused-silica, 49 cm total length (40 cm effective), 75 µm ID	
Voltage	25 kV	
Temperature	25 °C	
Injection	13 mbar for 10s	
Linear Range	10 - 250 µg/mL	
Limit of Detection (LOD)	0.38 µg/mL	
Limit of Quantification (LOQ)	1.28 µg/mL	

Experimental Protocol: CZE Analysis

- Sample Preparation: Prepare samples as described in the HPLC sample preparation section (1a-1f). Reconstitute the final extract in the CZE running buffer.
- Instrument Setup:
 - Rinse the capillary with 0.1 M NaOH, followed by deionized water, and finally with the running buffer before the first injection.
 - Set the instrument parameters as detailed in the table above.

- Analysis:
 - Inject the prepared standards and samples.
 - The separation of PCA, 2-hydroxyphenazine, and an internal standard can be achieved in under 2 minutes under these conditions.
- Quantification:
 - Generate a standard curve using known concentrations of PCA.
 - Determine the concentration in unknown samples based on peak area relative to the standard curve.

Spectroscopic and Spectrometric Methods

Mass Spectrometry (MS)

MS is a powerful tool for the structural confirmation of PCA.

Summary of Mass Spectrometry Data

Technique	Ionization Mode	Key m/z Values	Notes	Reference
LC-ESI-QTOF	Positive (MS2)	Not specified	Used for fragmentation studies.	
LC-MS	Positive	225 [M+H] ⁺	Protonated molecular ion is the base peak.	
LC-MS	Negative	178.8	Indicates the presence of the phenazine moiety after loss of COOH.	
GC-MS	EI-B (70 eV)	180 (base peak), 179, 181, 51, 50	Fragmentation pattern. The m/z 180 corresponds to the phenazine core after decarboxylation.	
HRMS	ESI+	343.1195 [M+H] ⁺ (for a derivative)	High-resolution mass for a phenazine-1-carboxylic acylhydrazone derivative.	
HRMS	DART	292.9881 [M+H] ⁺ (for a derivative)	High-resolution mass for 7,9-dichlorophenazine-1-carboxylic acid.	

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is essential for the definitive structural elucidation of PCA.

¹H and ¹³C NMR Chemical Shifts

Position	¹ H Chemical Shift (δ , ppm) (Multiplicity, J in Hz)	¹³ C Chemical Shift (δ , ppm)	Reference
C1	-	-	
C2	8.57 (d, 7)	-	
C3	8.08 (t, 7)	-	
C4	9.02 (d, 7)	-	
C6	8.38 (d, 7)	-	
C7	8.02 (d, 7)	-	
C8	8.04 (d, 7)	-	
C9	8.32 (d, 7)	-	
C11 (COOH)	-	165.9	

Note: Specific ¹³C assignments for aromatic carbons were not fully detailed in the provided search results but are available in specialized literature.

Biosynthetic Considerations for Analysis

In many producing organisms, PCA can be enzymatically converted to other phenazine derivatives, such as 2-hydroxyphenazine (2-OH-PHZ). This is an important consideration for analytical method development, as the presence of related compounds may require methods with sufficient resolving power.

Biosynthetic Pathway of 2-Hydroxyphenazine from PCA

Caption: Enzymatic conversion of PCA to 2-hydroxyphenazine.

Stability and Storage

- **Storage:** Commercial standards are typically stored at refrigerator temperatures (4°C) or frozen (-20°C to -80°C for stock solutions). PCA is a solid that should be sealed and kept in a dry environment.
- **Stability:** The antibacterial activity of PCA is affected by temperature and light. It remains active for up to 210 days in darkness at 25°C, but this duration decreases significantly at higher temperatures (100 days at 35°C) or under UV light (10 days). Stock solutions in DMSO should be used within one month if stored at -20°C or within six months at -80°C.

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